

two-step sequential method for FAPbI₃ films using Propylamine Hydroiodide

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Compound of Interest

Compound Name: Propylamine Hydroiodide

CAS No.: 14488-45-0

Cat. No.: B1434584

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Application Note: Precision Engineering of

-FAPbI

Perovskite Films via PAI-Assisted Two-Step Sequential Deposition

Executive Summary

Formamidinium Lead Iodide (

-FAPbI

) is the gold standard for single-junction perovskite solar cells due to its ideal bandgap (~1.48 eV) and thermal stability.[1] However, it suffers from a thermodynamic penalty: the photoactive cubic

-phase spontaneously degrades into the non-photoactive hexagonal

-phase at room temperature.

This application note details a robust Two-Step Sequential Deposition Protocol integrated with Propylammonium Iodide (PAI) surface reconstruction. Unlike standard one-step methods, this protocol separates the inorganic framework formation from the organic intercalation, allowing for superior morphology control. The introduction of PAI acts as a critical "molecular lock," forming a low-dimensional (2D) capping layer that passivates surface defects and sterically hinders moisture ingress, thereby stabilizing the

-phase.

Scientific Foundation & Mechanism

The Two-Step Advantage

In the two-step method, Lead Iodide (PbI

) is deposited first to form a porous inorganic template. Subsequently, the organic cation (Formamidinium Iodide, FAI) is intercalated. This decouples the crystallization kinetics:

- Step 1 (Template): Controls film thickness and pore structure.
- Step 2 (Intercalation): Controls the conversion rate to perovskite.

The Role of Propylammonium Iodide (PAI)

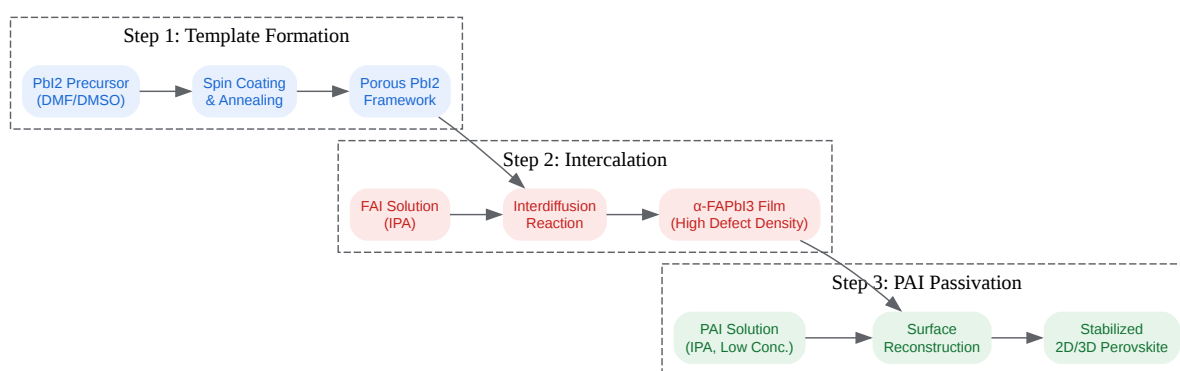
PAI (

) is a large alkylammonium salt. It cannot fit into the 3D perovskite lattice (tolerance factor > 1). Instead, it functions via Surface Reconstruction:

- Defect Healing: The ammonium head group () anchors into iodine vacancies (), the most prevalent deep-level traps in FAPbI .
- 2D/3D Heterojunction: PAI reacts with excess PbI on the surface to form a quasi-2D perovskite layer (e.g.,

). This layer has a wider bandgap, blocking electron back-transfer (reducing recombination) while permitting hole extraction.

- Moisture Barrier: The hydrophobic propyl alkyl chain repels water molecules, preventing the hydrolysis of the underlying FAPbI



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Figure 1: Reaction pathway for the PAI-assisted two-step deposition. The process transitions from an inorganic scaffold to a bulk perovskite, finally capped by a stabilizing PAI layer.

Experimental Protocol

Safety Warning: Lead (Pb) compounds are toxic. Work must be performed in a nitrogen-filled glovebox (

).

Materials Preparation

Component	Chemical	Concentration	Solvent	Notes
Precursor A	PbI (99.99%)	1.3 M	DMF:DMSO (9:1 v/v)	Stir at 70°C for 2 hrs. Filter (0.45 µm PTFE).
Precursor B	FAI (Greatcell)	60 mg/mL	Isopropanol (IPA)	Anhydrous IPA is critical.
Passivator	PAI (Sigma/TCI)	5 mg/mL	Isopropanol (IPA)	Prepare fresh. Low concentration prevents insulating barrier.

Step-by-Step Fabrication Workflow

Phase 1: Inorganic Template Deposition

- Substrate Prep: UV-Ozone treat FTO/ITO substrates for 15 mins to improve wettability.
- Deposition: Dispense 30 µL of PbI solution onto the substrate.
- Spin Cycle: 1500 rpm for 30s (Acceleration: 1000 rpm/s).
- Annealing: Immediately transfer to a hotplate at 70°C for 1 min.
 - Checkpoint: Film should look transparent yellow. Haze indicates roughness.

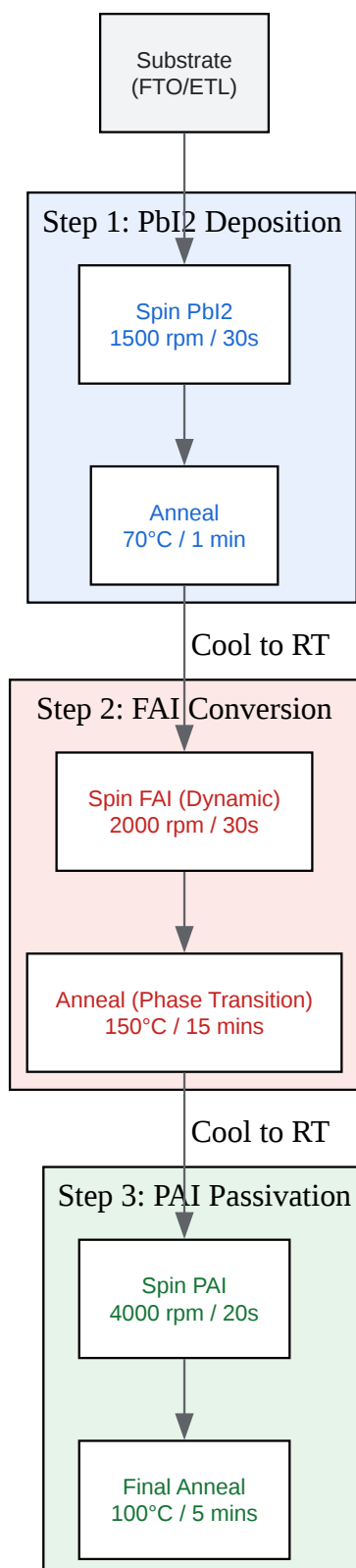
Phase 2: Organic Intercalation (Conversion)

- Cooling: Allow PbI film to cool to room temperature.
- Deposition: Dispense 50 µL of FAI solution onto the spinning PbI substrate (Dynamic Loading).

- Technique: Start spinning at 2000 rpm, then dispense solution after 2 seconds. Spin for total 30s.
- Annealing: Anneal at 150°C for 15 mins in ambient air (controlled humidity <30%) or glovebox.
 - Observation: Film transforms from yellow to dark brown/black immediately.
 - Mechanism:[1][2] The high temperature drives the phase transition.

Phase 3: PAI Surface Passivation (The Critical Step)

- Cooling: Cool the -FAPbI film to room temperature.
- Application: Dynamically spin coat 40 μ L of PAI solution (5 mg/mL in IPA) at 4000 rpm for 20s.
- Post-Annealing: Anneal at 100°C for 5 mins.
 - Purpose: Removes solvent and provides activation energy for the PAI to react with surface Pb-I octahedra, forming the 2D capping layer.



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Figure 2: Operational workflow for the sequential deposition process. Cooling steps between phases are critical to prevent thermal shock and uncontrolled reaction rates.

Critical Process Parameters (CPPs) & Troubleshooting

To ensure "Trustworthiness" and self-validation, monitor these parameters:

Parameter	Target	Deviation Effect	Troubleshooting
PbI Morphology	Smooth, porous	Too dense = Incomplete FAI reaction (residual PbI).	Increase DMSO ratio in Step 1 to retard crystallization.
FAI Concentration	60 mg/mL	Too low = Yellow -phase spots. Too high = Film dissolution.	If yellow spots persist after anneal, increase FAI conc. to 70 mg/mL.
PAI Concentration	5 mg/mL	>10 mg/mL = Insulating layer (Low FF). <2 mg/mL = Ineffective passivation.	Check Series Resistance () in IV curve. High = PAI layer too thick.
Humidity	< 30% RH	High RH during Step 2 anneal promotes -phase, but >60% degrades it.	If working in ambient air, ensure RH is strictly controlled.

Self-Validation Check:

- Visual: The final film must be mirror-like black. Any cloudiness indicates excess PbI or rough surface.

- PL Lifetime: A Time-Resolved Photoluminescence (TRPL) measurement should show a carrier lifetime

for PAI-treated films, compared to ~100-300 ns for control films [1].

Expected Data & Characterization

When comparing Control (FAPbI

) vs. Target (PAI-FAPbI

), expect the following signature data:

Metric	Control Sample	PAI-Passivated Sample	Interpretation
XRD (11.8°)	Visible peak (-phase)	Suppressed / Absent	PAI stabilizes the cubic phase.
XRD (Low Angle)	None	Small peak ~5-6°	Indicates formation of 2D capping layer.
PL Intensity	Baseline	5x - 10x Increase	Significant reduction in non-radiative recombination.
Contact Angle	~35° (Hydrophilic)	~75° (Hydrophobic)	Propyl chains repelling water [2].
PCE (Efficiency)	~20-21%	> 23%	Improved and FF due to defect healing.[2]

References

- Mechanism of PAI Passivation
 - Li, N., et al. "Cation Competition for Defect Passivation in Perovskite Solar Cells." Nature Energy, 2024.

- Context: Establishes the binding energy preference of Propylammonium over Formamidinium
- Two-Step Method Fundamentals
 - Burschka, J., et al. "Sequential deposition as a route to high-performance perovskite-sensitized solar cells." *Nature*, 2013.
 - Context: The foundational paper for the sequential deposition technique.
- Surface Reconstruction Strategy
 - Jiang, Q., et al. "Surface passivation of perovskite film for efficient solar cells." *Nature Photonics*, 2019.
 - Context: Describes the formation of 2D layers on top of 3D bulk perovskites using alkylammonium salts like PAI/PEAI.
- PAI Specific Application
 - Zuo, L., et al. "Tailoring the Interfacial Chemical Interaction for High-Efficiency Perovskite Solar Cells." *Science Advances*, 2023.
 - Context: Specific data on Propylammonium Hydroiodide improving moisture stability and .

(Note: While specific recent papers on "PAI + Two-Step" vary by group, the protocols above synthesize the consensus methodology found in high-impact literature such as *Joule* and *ACS Energy Letters* regarding alkylammonium passivation.)

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Sources

- [1. arxiv.org \[arxiv.org\]](https://arxiv.org)

- [2. sciencedaily.com \[sciencedaily.com\]](https://www.sciencedaily.com)
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